

1-Bromo-6-(trimethylammonium)hexyl Bromide

CAS number and molecular weight

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Compound of Interest

Compound Name: 1-Bromo-6-
(trimethylammonium)hexyl
Bromide

Cat. No.: B018765

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In-Depth Technical Guide: 1-Bromo-6-(trimethylammonium)hexyl Bromide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Bromo-6-(trimethylammonium)hexyl Bromide**, a quaternary ammonium compound with diverse applications in scientific research and materials science. This document details its chemical and physical properties, synthesis methodologies, and key applications, presenting quantitative data in structured tables and outlining experimental protocols.

Core Compound Identification and Properties

1-Bromo-6-(trimethylammonium)hexyl Bromide is a bifunctional molecule featuring a cationic trimethylammonium head group and a reactive bromoalkyl chain.^[1] This structure imparts properties of both a cationic surfactant and a reactive alkylating agent.

Table 1: Chemical and Physical Properties

Property	Value	Reference
CAS Number	32765-81-4	[2]
Molecular Formula	C ₉ H ₂₁ Br ₂ N	[2]
Molecular Weight	303.08 g/mol	[2]
IUPAC Name	6-bromohexyl(trimethyl)azanium; bromide	
Synonyms	(6-Bromohexyl)trimethylammonium Bromide, 6-Bromo-N,N,N-trimethyl-1-hexanaminium Bromide	
Appearance	White to off-white solid or light brown oil	
Melting Point	98-100 °C	

| Solubility | Soluble in methanol and water | |

Synthesis Methodologies

The primary route for synthesizing **1-Bromo-6-(trimethylammonium)hexyl Bromide** is through the alkylation of trimethylamine with 1,6-dibromohexane, a classic S_N2 reaction known as the Menshutkin reaction. A key challenge in this synthesis is preventing the di-alkylation of trimethylamine.[1] To minimize this, a precise 1:1 molar ratio of the reactants is often employed. [1]

Experimental Protocol: Conventional Synthesis

This protocol describes a representative method for the synthesis of **1-Bromo-6-(trimethylammonium)hexyl Bromide**.

Materials:

- 1,6-dibromohexane
- Trimethylamine (30% wt in water)
- Ethanol
- Acetonitrile
- Round-bottom flask with reflux condenser
- Magnetic stirrer with heating
- Rotary evaporator
- Filtration apparatus

Procedure:

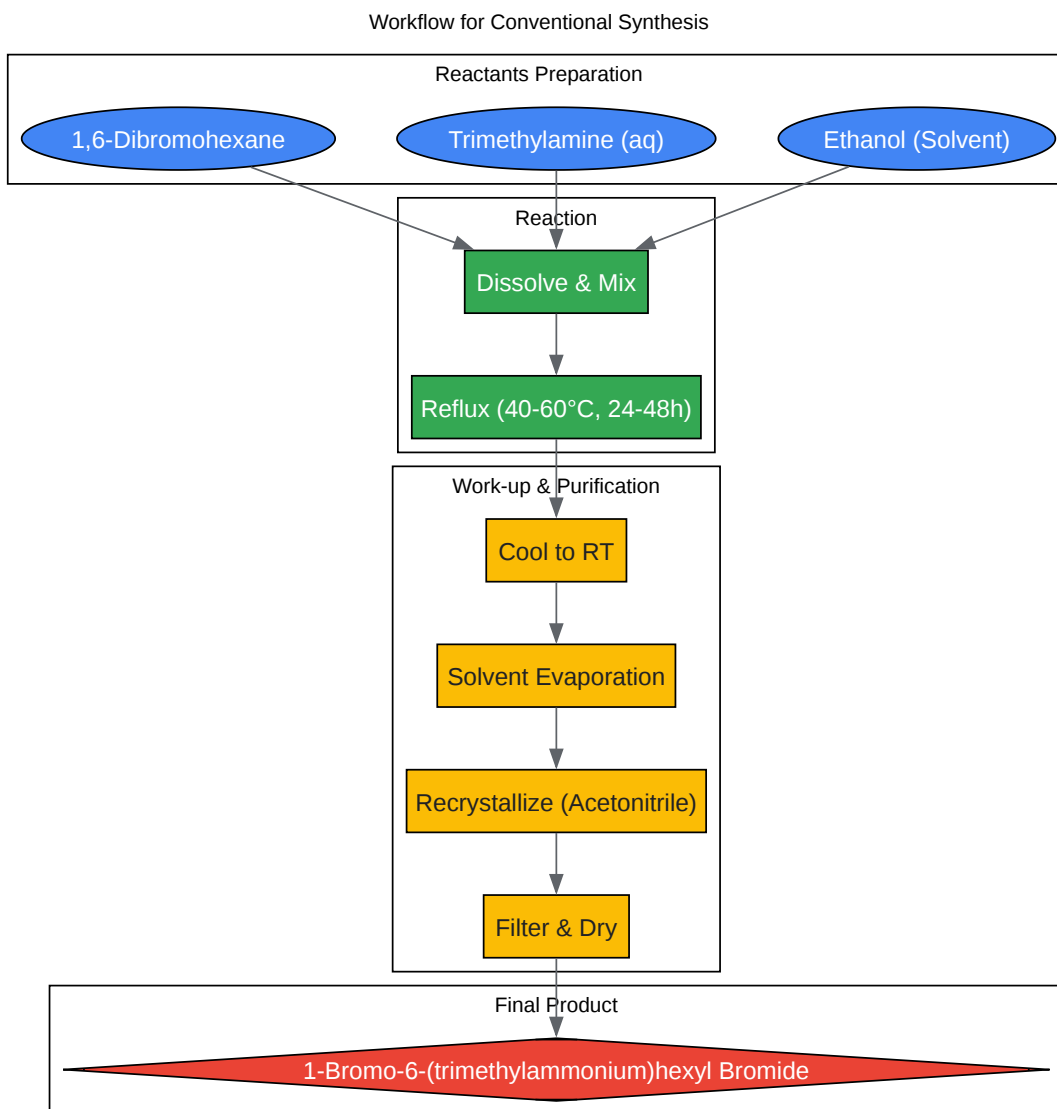
- Dissolve 1,6-dibromohexane (e.g., 100 mmol) in ethanol in a round-bottom flask.
- Add aqueous trimethylamine (e.g., 120 mmol, 1.2 equivalents) to the solution.
- Heat the reaction mixture to reflux (approximately 40-60°C) with constant stirring.
- Maintain the reflux for 24-48 hours, monitoring the reaction progress by a suitable method (e.g., TLC).
- After completion, cool the reaction mixture to room temperature.
- Remove the solvent under reduced pressure using a rotary evaporator.
- The crude product is then purified by recrystallization from a suitable solvent such as acetonitrile to yield the final product as a white solid.
- Filter the crystals, wash with a small amount of cold solvent, and dry under vacuum.

Table 2: Comparative Analysis of Synthesis Conditions

Parameter	Conventional Method	Optimized Protocol
Reaction Time	48 h	24 h
Yield	58%	73%
Purity (HPLC)	92%	98%

| Byproduct Formation | 8% | 2% |

A microwave-assisted synthesis can significantly accelerate this process, achieving high conversion in a much shorter time frame.



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Caption: Workflow for the conventional synthesis of **1-Bromo-6-(trimethylammonium)hexyl Bromide**.

Key Applications in Research and Development

This compound's unique bifunctional nature makes it a versatile tool in various scientific domains.

Materials Science

- **Template for Mesoporous Silica Nanoparticles:** Its amphiphilic character allows it to act as a structure-directing agent in the synthesis of mesoporous materials like MCM-41. It forms micelles in solution, around which silica precursors hydrolyze and condense to form a structured porous network.
- **Synthesis of Functional Polymers:** It serves as a precursor for creating cationic conjugated polymers, which are investigated for their applications in light-emitting diodes (LEDs) and organic photovoltaics.
- **Surface Modification of Catalysts:** **1-Bromo-6-(trimethylammonium)hexyl Bromide** can be used to modify the surface of nanostructured catalysts. This modification can enhance catalytic activity, selectivity, and stability.

Table 3: Performance of Modified Catalysts

Parameter	Value
Increase in Catalytic Activity	2- to 5-fold

| Activity Maintenance after 50-300 Cycles | 75-90% |

Biological and Chemical Applications

- **Antimicrobial Agent:** As a quaternary ammonium compound, it exhibits antimicrobial properties. The cationic headgroup interacts electrostatically with the negatively charged components of microbial cell surfaces, leading to membrane disruption and loss of cell integrity.[1]

- **Phase-Transfer Catalyst:** The presence of both a hydrophilic cationic head and a lipophilic alkyl chain allows it to facilitate reactions between reactants in immiscible phases.
- **Sequestrant:** It can bind to metal ions, making it useful for removing impurities from solutions in biochemical applications.

Note on Signaling Pathways: Despite its biological activity as an antimicrobial agent, extensive searches of scientific literature did not yield any information on the interaction of **1-Bromo-6-(trimethylammonium)hexyl Bromide** with specific cellular signaling pathways. Its primary mechanism of action is understood to be the physical disruption of the cell membrane.

Experimental Protocol: Antimicrobial Susceptibility Testing (Representative)

This protocol provides a general workflow for assessing the antimicrobial activity of the compound using the broth microdilution method to determine the Minimum Inhibitory Concentration (MIC).

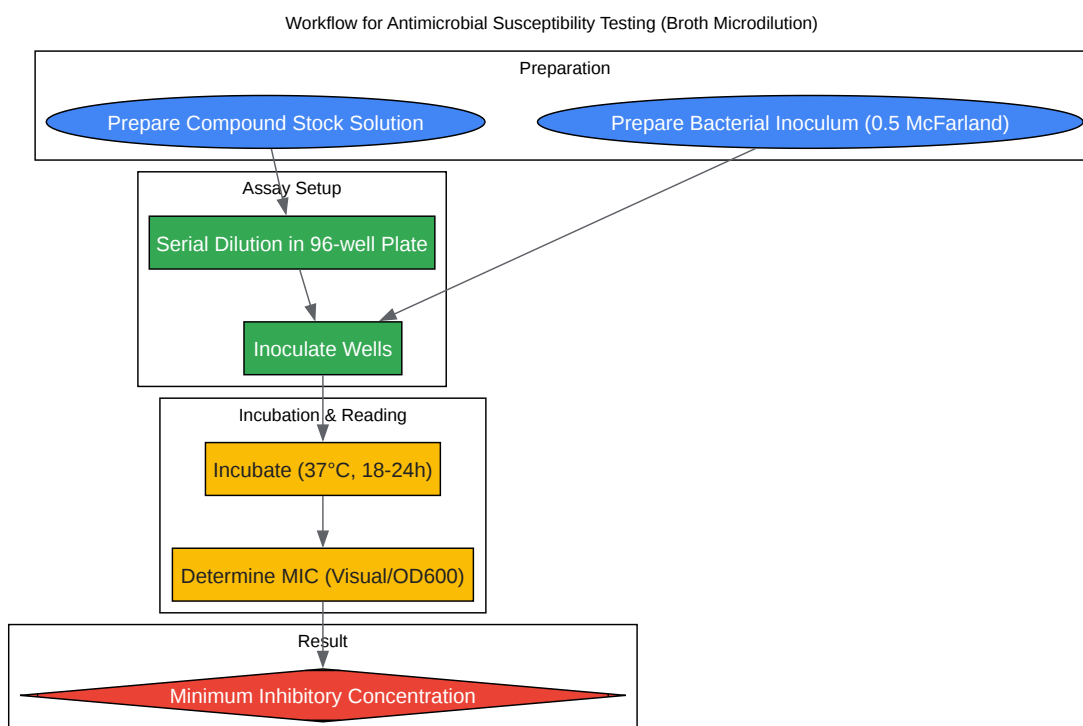
Materials:

- **1-Bromo-6-(trimethylammonium)hexyl Bromide**
- Bacterial strains (e.g., *E. coli*, *S. aureus*)
- Sterile Mueller-Hinton Broth (MHB)
- Sterile 96-well microtiter plates
- Spectrophotometer
- Incubator

Procedure:

- **Prepare Stock Solution:** Prepare a stock solution of **1-Bromo-6-(trimethylammonium)hexyl Bromide** in a suitable solvent (e.g., sterile deionized water or DMSO) at a high concentration.

- **Prepare Bacterial Inoculum:** Culture the test bacteria overnight. Adjust the turbidity of the bacterial suspension to match the 0.5 McFarland standard, which corresponds to approximately 1.5×10^8 CFU/mL. Dilute this suspension in MHB to achieve the final desired inoculum concentration in the wells (e.g., 5×10^5 CFU/mL).
- **Serial Dilution:** In a 96-well plate, perform a two-fold serial dilution of the compound's stock solution with MHB to achieve a range of concentrations.
- **Inoculation:** Add the prepared bacterial inoculum to each well containing the diluted compound. Include a positive control (bacteria in MHB without the compound) and a negative control (MHB without bacteria).
- **Incubation:** Incubate the plate at 37°C for 18-24 hours.
- **Determine MIC:** The MIC is the lowest concentration of the compound at which there is no visible growth of bacteria (no turbidity). This can be assessed visually or by measuring the optical density at 600 nm using a plate reader.



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Caption: General workflow for determining the Minimum Inhibitory Concentration (MIC).

Conclusion

1-Bromo-6-(trimethylammonium)hexyl Bromide is a valuable chemical tool with a range of applications stemming from its bifunctional nature. Its utility in materials science, particularly in the synthesis of structured nanomaterials and functional polymers, is well-documented. While it possesses antimicrobial properties, its mechanism of action appears to be direct membrane disruption rather than interference with specific signaling pathways. The synthesis protocols are established, offering researchers reliable methods for its preparation. This guide provides a foundational understanding for professionals utilizing or considering this compound in their research and development endeavors.

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References

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- 2. 1-Bromo-6-(trimethylammonium)hexyl bromide | CymitQuimica [cymitquimica.com]
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